

ONO-8130 solubility in DMSO and other organic solvents

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Compound of Interest

Compound Name: ONO-8130

Cat. No.: B1677321

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Application Notes and Protocols: ONO-8130

For Researchers, Scientists, and Drug Development Professionals

Introduction

ONO-8130 is an orally active and selective antagonist of the prostanoid EP1 receptor, which is a receptor for prostaglandin E2 (PGE2).[1][2][3] It demonstrates high selectivity for the EP1 receptor, with a K_i of 1.9 nM, and is over 1,000-fold more selective for EP1 compared to other prostanoid EP receptors.[2] Due to its role in blocking the PGE2/EP1 signaling pathway, **ONO-8130** has been investigated for its analgesic effects, particularly in models of bladder pain and cystitis.[4] Research indicates that it can inhibit the phosphorylation of extracellular signal-regulated kinase (ERK) in the spinal cord, a key process in pain signaling.[4] These application notes provide essential information on the solubility of **ONO-8130** and protocols for its use in research settings.

Physicochemical Properties

- Molecular Formula: $C_{25}H_{28}N_2O_5S_2$ [2][5]
- Molecular Weight: 500.63 g/mol [1][5][6]
- Appearance: Crystalline solid / Solid powder[1][2]

Solubility Data

The solubility of **ONO-8130** has been reported in several organic solvents. There are some discrepancies in the exact values across different suppliers, which may be due to variations in experimental conditions or the purity of the compound. The data is summarized in the table below for easy comparison. It is always recommended to refer to the batch-specific data on the Certificate of Analysis provided by the supplier.[\[5\]](#)

Solvent	Reported Concentration (mM)	Reported Concentration (mg/mL)	Source
DMSO	100 mM	50.06 mg/mL	[5]
10.01 mM	5.01 mg/mL	[7]	
10 mM	~5 mg/mL	[6]	
-	3 mg/mL	[2]	
Ethanol	20 mM	10.01 mg/mL	[5]
-	2 mg/mL	[2]	
DMF	-	1 mg/mL	[2]
DMSO:PBS (pH 7.2) (1:1)	-	0.5 mg/mL	

Experimental Protocols

Protocol 1: Preparation of a 10 mM ONO-8130 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ONO-8130** in DMSO. This is a commonly used concentration for in vitro assays.

Materials:

- **ONO-8130** (solid powder)
- Anhydrous Dimethyl sulfoxide (DMSO)

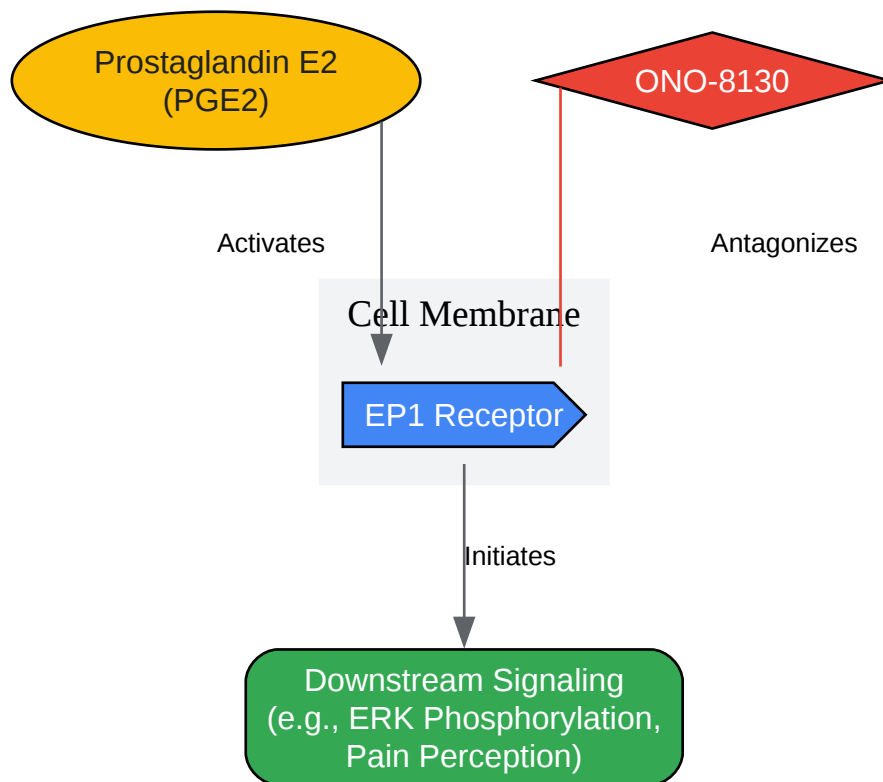
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional, but recommended)[7]

Procedure:

- Determine the required mass: Use the molecular weight of **ONO-8130** (500.63 g/mol) for calculations. To prepare 1 mL of a 10 mM stock solution, you will need: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$ $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 500.63 \text{ g/mol} * 1000 \text{ mg/g} = 5.0063 \text{ mg}$
- Weighing **ONO-8130**: Carefully weigh out approximately 5.01 mg of **ONO-8130** powder using an analytical balance and transfer it to a sterile vial. Record the exact weight.
- Adding Solvent: Based on the exact weight, calculate the precise volume of DMSO required to achieve a 10 mM concentration. $\text{Volume (mL)} = [\text{Mass (mg)} / 500.63 \text{ (g/mol)}] / 0.010 \text{ (mmol/mL)}$ For example, if you weighed 5.10 mg: $\text{Volume (mL)} = [5.10 / 500.63] / 0.010 = 1.019 \text{ mL}$ Add the calculated volume of DMSO to the vial containing the **ONO-8130** powder.
- Dissolution:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonication is recommended to aid solubilization. [7] Place the vial in a sonicator bath for 5-10 minutes, or until the solution is clear.
- Storage:
 - For short-term storage (days to weeks), store the stock solution at 0-4°C.[1]
 - For long-term storage (months to years), aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[1][7]

Visualizations

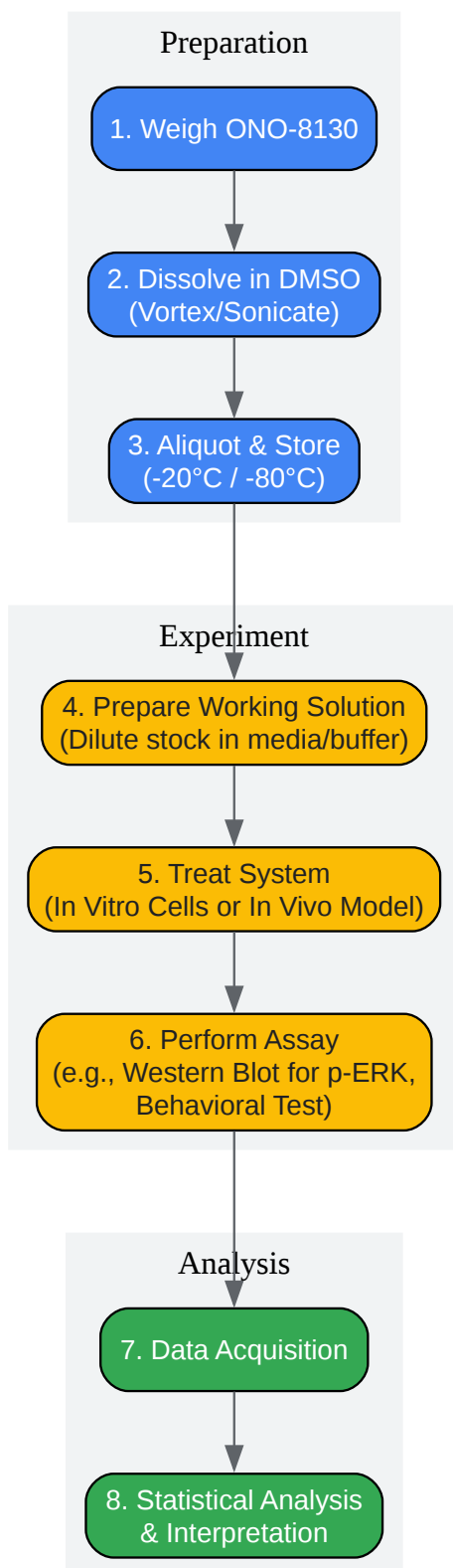
Signaling Pathway Diagram



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Caption: **ONO-8130** antagonizes the PGE2-activated EP1 receptor signaling pathway.

Experimental Workflow Diagram



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Caption: General experimental workflow for using **ONO-8130** in research.

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